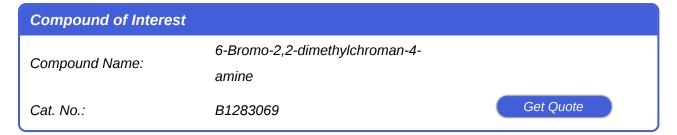


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6-Bromo-2,2-dimethylchroman-4-amine: A Technical Guide for Researchers

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This technical guide provides an in-depth overview of **6-Bromo-2,2-dimethylchroman-4-amine**, a research chemical with potential applications in drug discovery and development, particularly in the field of neurodegenerative diseases. This document is intended for researchers, scientists, and drug development professionals.

Introduction

6-Bromo-2,2-dimethylchroman-4-amine is a heterocyclic compound belonging to the gem-dimethylchroman-4-amine class of molecules. Its structure is characterized by a chroman core substituted with a bromine atom at the 6-position, two methyl groups at the 2-position, and an amine group at the 4-position. This compound serves as a valuable intermediate in organic synthesis and is of interest for its potential pharmacological activities.[1] The chroman scaffold is a privileged structure in medicinal chemistry, and its derivatives have shown a wide range of biological activities.

The primary research interest in **6-Bromo-2,2-dimethylchroman-4-amine** and its analogs lies in their potential as cholinesterase inhibitors, specifically targeting butyrylcholinesterase (BChE).[2][3][4] Inhibition of BChE is a therapeutic strategy being explored for the symptomatic treatment of Alzheimer's disease and other neurodegenerative disorders.



Physicochemical and Pharmacological Data

While specific experimental data for **6-Bromo-2,2-dimethylchroman-4-amine** is limited in publicly available literature, the following table summarizes key information for the compound and its immediate precursor, 6-Bromo-2,2-dimethylchroman-4-one.

Property	Value	Source
Compound Name	6-Bromo-2,2-dimethylchroman-4-amine	N/A
CAS Number	226922-92-5	MuseChem[1]
Molecular Formula	C11H14BrNO	PubChem
Molecular Weight	256.14 g/mol	PubChem
Appearance	Not reported	N/A
Melting Point	Not reported	N/A
Solubility	Not reported	N/A
Pharmacological Target	Butyrylcholinesterase (BChE) (inferred)	[2][3]
IC₅₀ (eqBuChE)	Not specifically reported for the 6-bromo derivative. Related gem-dimethylchroman-4-amine compounds show IC ₅₀ values in the range of 7.6 - 67 μM.	
Precursor Compound	6-Bromo-2,2-dimethylchroman- 4-one	N/A
Precursor CAS Number	99853-21-1	Achmem
Precursor Mol. Formula	C11H11BrO2	Achmem
Precursor Mol. Weight	255.11 g/mol	Achmem

Synthesis and Experimental Protocols



The synthesis of **6-Bromo-2,2-dimethylchroman-4-amine** is achieved through the reductive amination of its corresponding ketone precursor, 6-Bromo-2,2-dimethylchroman-4-one. This is a common and effective method for the formation of amines from carbonyl compounds.

Synthesis of 6-Bromo-2,2-dimethylchroman-4-one (Precursor)

A detailed experimental protocol for the synthesis of the precursor is not readily available in the searched literature. However, the synthesis of substituted chroman-4-ones generally involves the cyclization of a corresponding substituted phenol with an α,β -unsaturated acid or its equivalent.

Synthesis of 6-Bromo-2,2-dimethylchroman-4-amine via Reductive Amination

The following is a representative experimental protocol for the reductive amination of 6-Bromo-2,2-dimethylchroman-4-one, based on general procedures for this type of transformation.

Materials:

- 6-Bromo-2,2-dimethylchroman-4-one
- Ammonium acetate (or another ammonia source)
- Sodium cyanoborohydride (NaBH3CN) or Sodium triacetoxyborohydride (NaBH(OAc)3)
- Methanol (or another suitable solvent)
- Acetic acid (optional, as a catalyst)
- Dichloromethane (for extraction)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate



- Silica gel for column chromatography
- Hexane and Ethyl acetate (for chromatography)

Procedure:

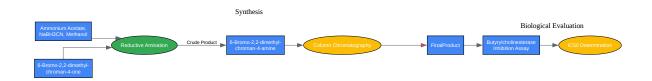
- Reaction Setup: In a round-bottom flask, dissolve 6-Bromo-2,2-dimethylchroman-4-one (1 equivalent) in methanol.
- Addition of Amine Source: Add a large excess of ammonium acetate (e.g., 10 equivalents) to the solution.
- pH Adjustment (Optional): If necessary, adjust the pH of the mixture to slightly acidic (pH 6-7) by the dropwise addition of acetic acid.
- Addition of Reducing Agent: Slowly add sodium cyanoborohydride (e.g., 1.5 equivalents) to the reaction mixture in portions at room temperature.
- Reaction Monitoring: Stir the reaction mixture at room temperature and monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, quench the reaction by the slow addition of water.
- Extraction: Extract the aqueous mixture with dichloromethane (3 x volumes).
- Washing: Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution and brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) to afford the pure **6-Bromo-2,2-dimethylchroman-4-amine**.

Mechanism of Action and Signaling Pathways



The primary proposed mechanism of action for **6-Bromo-2,2-dimethylchroman-4-amine** is the inhibition of butyrylcholinesterase (BChE). BChE is an enzyme that hydrolyzes the neurotransmitter acetylcholine (ACh) in the synaptic cleft. In Alzheimer's disease, the levels of another cholinesterase, acetylcholinesterase (AChE), decrease, while BChE activity can remain stable or even increase, contributing to the depletion of ACh. By inhibiting BChE, this compound can increase the concentration and duration of action of acetylcholine in the brain, thereby enhancing cholinergic neurotransmission and potentially alleviating cognitive symptoms.

Experimental Workflow: Synthesis and Evaluation

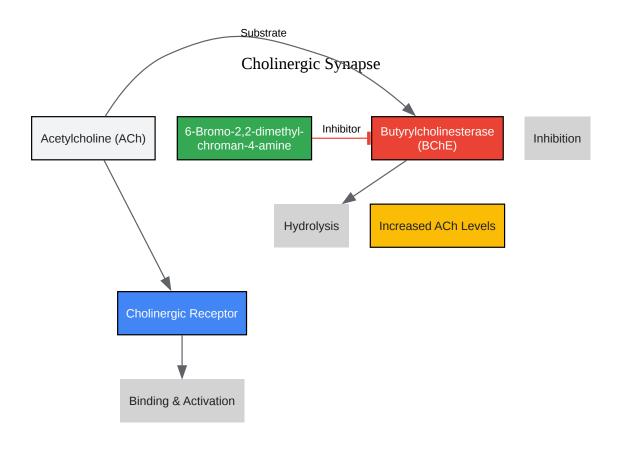


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Caption: General workflow for the synthesis and biological evaluation of **6-Bromo-2,2-dimethylchroman-4-amine**.

Signaling Pathway: Butyrylcholinesterase Inhibition





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Caption: Mechanism of action: Inhibition of butyrylcholinesterase by **6-Bromo-2,2-dimethylchroman-4-amine**.

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